

Methylsulfonylacetonitrile: A Comprehensive Technical Overview of its Physical Properties

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Compound of Interest

Compound Name: **Methylsulfonylacetonitrile**

Cat. No.: **B147333**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the core physical properties of **methylsulfonylacetonitrile**, a versatile building block in organic synthesis. The information presented herein is intended to support research and development activities by offering a consolidated resource of its key physical characteristics, standardized experimental protocols for their determination, and a visualization of its application in synthetic chemistry.

Core Physical and Chemical Properties

Methylsulfonylacetonitrile, with the chemical formula $C_3H_5NO_2S$, is a compound of interest in the synthesis of various heterocyclic structures.^{[1][2][3][4]} A summary of its key physical properties is presented below. It is important to note that some discrepancies exist in the reported values for boiling point and physical appearance across different sources, which are highlighted in the table.

Property	Value	Source(s)
Molecular Weight	119.14 g/mol	[5] [6] [7]
Melting Point	81-84 °C	[1] [5] [6] [7] [8]
Boiling Point	360.6 ± 25.0 °C (Predicted)	
195-200 °C	[1]	
Density	1.288 ± 0.06 g/cm³ (Predicted)	
1.258 g/cm³	[1]	
Solubility	Slightly soluble in water. Soluble in ether and most organic solvents.	[1]
Appearance	Powder or Crystalline Powder; White to off-white.	
Colorless liquid.	[1]	
Molecular Formula	C ₃ H ₅ NO ₂ S	[1] [2] [3] [4]

Experimental Protocols for Physical Property Determination

The following sections detail standardized methodologies for the experimental determination of the key physical properties of solid organic compounds like **methylsulfonylacetonitrile**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. This property is a crucial indicator of purity.

Methodology:

- A small, finely powdered sample of the compound is packed into a capillary tube, which is then sealed at one end.[\[1\]](#)[\[5\]](#)

- The capillary tube is attached to a thermometer and placed in a heating apparatus, such as a Thiele tube or a Mel-Temp apparatus.
- The sample is heated slowly and steadily, at a rate of approximately 2°C per minute, to ensure thermal equilibrium.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has completely melted is recorded as the end of the melting range.[\[5\]](#)
- For a pure compound, the melting range is typically narrow, often within 0.5-1.0°C.

Boiling Point Determination of a Solid

For a solid compound, the boiling point is determined after it has been melted into a liquid state.

Methodology:

- A small amount of the liquid sample is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube or a similar apparatus.[\[3\]](#)[\[9\]](#)
- The sample is heated until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube.[\[10\]](#)
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.[\[9\]](#)
[\[10\]](#)

Density Measurement of a Solid

The density of a solid can be determined by measuring its mass and volume. The displacement method is commonly used for irregularly shaped solids.

Methodology:

- The mass of a sample of the solid is accurately measured using an analytical balance.[11]
- A graduated cylinder is partially filled with a liquid in which the solid is insoluble, and the initial volume is recorded.[12]
- The solid sample is carefully submerged in the liquid in the graduated cylinder.
- The final volume of the liquid and the submerged solid is recorded.[12]
- The volume of the solid is the difference between the final and initial volume readings.
- The density is calculated by dividing the mass of the solid by its determined volume.

Solubility Determination

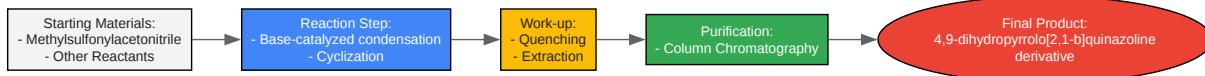
Solubility tests are performed to ascertain the qualitative solubility of a compound in various solvents.

Methodology:

- A small, measured amount of the solid (e.g., 25 mg) is placed in a test tube.[8]
- A specific volume of the solvent (e.g., 0.75 mL of water) is added in small portions.[8]
- The test tube is shaken vigorously after each addition to facilitate dissolution.[8][13]
- The compound is classified as soluble if it completely dissolves, partially soluble if a significant portion dissolves, or insoluble if it does not appear to dissolve.[13]
- This process is repeated with a range of solvents, including polar (e.g., water, ethanol) and non-polar (e.g., ether, hexane) solvents, to create a solubility profile.

Application in Synthesis: A Workflow Visualization

Methylsulfonylacetonitrile is a valuable reagent in organic synthesis. For instance, it is utilized in the synthesis of substituted 4,9-dihydropyrrolo[2,1-b]quinazolines. The following diagram illustrates a generalized workflow for such a synthetic route.



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Caption: A generalized workflow for the synthesis of 4,9-dihydropyrrolo[2,1-b]quinazoline derivatives.

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